

Cbz-D-Trp-OH solid-phase peptide synthesis protocol

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Compound of Interest

Compound Name: Cbz-D-Trp-OH

Cat. No.: B554794

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An in-depth guide to the solid-phase synthesis of peptides incorporating **Cbz-D-Trp-OH**, tailored for researchers, scientists, and professionals in drug development. This document provides detailed protocols, data presentation, and a visual representation of the experimental workflow.

Application Notes

The incorporation of D-amino acids, such as D-Tryptophan, is a critical strategy in medicinal chemistry to enhance the metabolic stability of peptide-based therapeutics by increasing their resistance to enzymatic degradation. The carboxybenzyl (Cbz or Z) protecting group is a classic amine protecting group, typically removed by hydrogenolysis or strong acids. While modern solid-phase peptide synthesis (SPPS) predominantly utilizes the Fmoc/tBu strategy, the use of Cbz-protected amino acids can be advantageous in specific synthetic schemes, particularly within a Boc/Bzl protection strategy or for the introduction of the N-terminal amino acid.

The indole side chain of tryptophan is susceptible to oxidation and alkylation under the acidic conditions of final cleavage. Therefore, careful selection of scavengers for the cleavage cocktail is essential to ensure the integrity of the peptide. This protocol will focus on the manual synthesis of a model peptide utilizing **Cbz-D-Trp-OH**, employing a 2-chlorotrityl chloride resin which allows for mild cleavage conditions to release the peptide with side-chain protecting groups intact if desired.

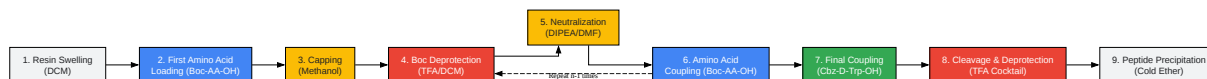
Quantitative Data Summary

The following table summarizes the expected quantitative data for a representative solid-phase synthesis of a model peptide incorporating **Cbz-D-Trp-OH** on a 0.1 mmol scale. Actual results may vary depending on the specific peptide sequence, reagents, and synthetic techniques employed.

Parameter	Expected Value	Notes
Resin Loading (2-Chlorotrityl Chloride)	0.4 - 1.0 mmol/g	Dependent on the specific resin used.
Amino Acid Equivalents	3 - 5 eq. per coupling	Relative to the resin loading.
Coupling Reagent Equivalents (HBTU)	2.95 eq. per coupling	Relative to the resin loading.
Base Equivalents (DIPEA)	6 - 10 eq. per coupling	N,N-Diisopropylethylamine.
Boc Deprotection Time	2 x 15 minutes	Using 25-50% TFA in DCM.
Coupling Time	1 - 4 hours per residue	Monitored by a qualitative test (e.g., Kaiser test).
Final Cleavage Time	2 - 3 hours	Using a TFA-based cleavage cocktail.
Expected Crude Yield	>80%	Based on the initial resin loading.
Expected Purity (Crude)	>75%	As determined by HPLC.

Experimental Workflow

The diagram below illustrates the key stages in the solid-phase synthesis of a peptide incorporating **Cbz-D-Trp-OH**.



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